

Preparation of BKI-1369 Stock Solutions for Preclinical Assays

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Compound of Interest

Compound Name: BKI-1369

Cat. No.: B15563691

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Abstract

This document provides detailed protocols for the preparation of **BKI-1369** stock solutions for use in both in vitro and in vivo research applications. **BKI-1369** is a potent bumped kinase inhibitor (BKI) with demonstrated efficacy against various parasites, including *Cryptosporidium parvum* and *Cystoisospora suis*.^{[1][2][3][4]} Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures, and storage conditions to ensure the stability and integrity of **BKI-1369** solutions.

Chemical Properties and Solubility

BKI-1369 is a small molecule with a molecular weight of 417.51 g/mol.^[5] For research purposes, it is typically supplied as a solid powder. The solubility of **BKI-1369** is a key factor in the preparation of stock solutions.

Table 1: **BKI-1369** Solubility and Storage

Parameter	Value	Reference
Molecular Formula	C ₂₃ H ₂₇ N ₇ O	[5]
Molecular Weight	417.51 g/mol	[5]
In Vitro Solubility	50 mg/mL in DMSO (119.76 mM)	[1]
20 mM in 100% DMSO	[6]	
Stock Solution Storage	-80°C for up to 6 months	[1]
-20°C for up to 1 month	[1]	

Note: The use of newly opened, hygroscopic DMSO is recommended for optimal solubility.[1]

Repeated freeze-thaw cycles should be avoided by aliquoting the stock solution.[1]

Experimental Protocols

Preparation of BKI-1369 Stock Solution for In Vitro Assays

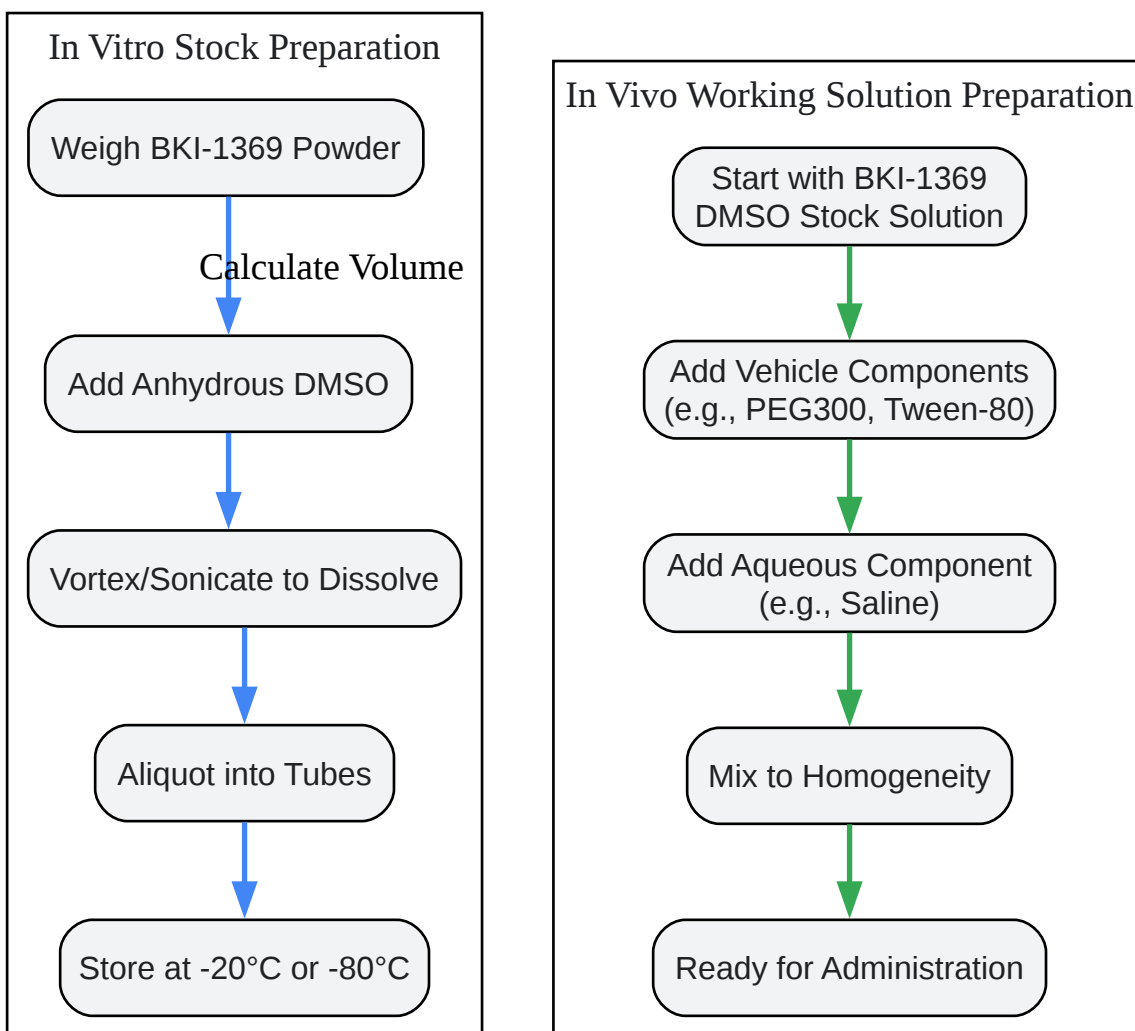
This protocol describes the preparation of a high-concentration stock solution in dimethyl sulfoxide (DMSO), which is suitable for dilution into aqueous media for various in vitro assays, such as enzyme inhibition and cell-based proliferation assays.[2][7]

Materials:

- **BKI-1369** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- **Equilibrate Reagents:** Allow the **BKI-1369** powder and DMSO to reach room temperature before use.
- **Weigh BKI-1369:** Accurately weigh the desired amount of **BKI-1369** powder. For example, to prepare 1 mL of a 50 mg/mL stock solution, weigh 50 mg of **BKI-1369**.
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **BKI-1369** powder. For a 50 mg/mL stock, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly. If necessary, use an ultrasonic bath to aid dissolution.^[1] The resulting solution should be clear.
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]



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